

Lead bromate monohydrate properties

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Compound of Interest

Compound Name:	Lead bromate
CAS No.:	34018-28-5
Cat. No.:	B1506321

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An In-depth Technical Guide to the Core Properties of **Lead Bromate** Monohydrate

This technical guide provides a comprehensive overview of the known properties of **lead bromate** monohydrate ($\text{Pb}(\text{BrO}_3)_2 \cdot \text{H}_2\text{O}$). It is intended for researchers, scientists, and drug development professionals who require detailed information on this inorganic compound. This document summarizes its physicochemical properties, outlines plausible experimental protocols for its synthesis and characterization, and includes visualizations of key experimental workflows.

Physicochemical Properties

Lead bromate monohydrate is a colorless crystalline solid.^[1] While specific quantitative data for the monohydrate is limited, the following tables summarize the available information for the compound and its anhydrous form. It is important to note the distinction in the data presented.

Table 1: General and Physical Properties of **Lead Bromate**

Property	Value	Notes
Chemical Formula	$\text{Pb}(\text{BrO}_3)_2 \cdot \text{H}_2\text{O}$	Monohydrate
$\text{Pb}(\text{BrO}_3)_2$	Anhydrous	
Molecular Weight	481.02 g/mol [2]	Monohydrate
463.00 g/mol [3][4]	Anhydrous	
Appearance	Colorless crystals[3]	Monohydrate
Density (d)	5.53 g/cm ³ [3]	The provided source mentions this for the monohydrate, but it may refer to the anhydrous form.
Solubility	Slightly soluble in cold water, moderately soluble in hot water.[3]	Qualitative data for the monohydrate.

Table 2: Thermal Properties of **Lead Bromate**

Property	Value	Notes
Decomposition Temperature	180 °C (356 °F)[3]	For the anhydrous form. The monohydrate would first lose its water of hydration at a lower temperature.

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **lead bromate monohydrate** are not readily available in the published literature. Therefore, the following sections provide detailed, plausible methodologies based on general principles for the synthesis and analysis of sparingly soluble inorganic salts.

Synthesis of Lead Bromate Monohydrate via Precipitation

This protocol describes the synthesis of **lead bromate** monohydrate by the reaction of aqueous solutions of lead(II) nitrate and potassium bromate.

Materials:

- Lead(II) nitrate ($\text{Pb}(\text{NO}_3)_2$)
- Potassium bromate (KBrO_3)
- Deionized water
- 0.1 M Nitric acid (for washing)
- Acetone (for washing)

Equipment:

- 250 mL beakers
- Magnetic stirrer and stir bar
- Büchner funnel and filter paper
- Vacuum flask
- Drying oven

Procedure:

- Preparation of Reactant Solutions:
 - Prepare a 0.5 M solution of lead(II) nitrate by dissolving the appropriate amount of $\text{Pb}(\text{NO}_3)_2$ in deionized water.
 - Prepare a 1.0 M solution of potassium bromate by dissolving the appropriate amount of KBrO_3 in deionized water.
- Precipitation:

- Place 100 mL of the 0.5 M lead(II) nitrate solution in a 250 mL beaker with a magnetic stir bar.
- While stirring, slowly add 100 mL of the 1.0 M potassium bromate solution to the lead(II) nitrate solution. A white precipitate of **lead bromate** monohydrate will form immediately.
- Continue stirring the mixture for 30 minutes at room temperature to ensure complete precipitation.
- Isolation and Washing of the Precipitate:
 - Set up a Büchner funnel with filter paper over a vacuum flask.
 - Filter the precipitate under vacuum.
 - Wash the precipitate with three 20 mL portions of cold deionized water to remove any unreacted reagents.
 - Subsequently, wash the precipitate with two 15 mL portions of 0.1 M nitric acid to remove any co-precipitated lead hydroxide.
 - Finally, wash the precipitate with two 20 mL portions of acetone to aid in drying.
- Drying:
 - Carefully transfer the filter cake to a watch glass.
 - Dry the product in a drying oven at 50°C for several hours until a constant weight is achieved.
 - Store the dried **lead bromate** monohydrate in a desiccator.

Characterization Protocols

This protocol outlines the conditions for analyzing the thermal decomposition of **lead bromate** monohydrate to determine its water of hydration and decomposition temperature.

Instrument:

- Simultaneous TGA/DSC instrument

Procedure:

- Sample Preparation:
 - Accurately weigh 5-10 mg of the dried **lead bromate** monohydrate into an alumina or platinum crucible.
- Instrumental Parameters:
 - Temperature Program: Heat the sample from 25°C to 300°C at a heating rate of 10°C/min.
 - Atmosphere: Purge with dry nitrogen gas at a flow rate of 50 mL/min.
- Data Analysis:
 - TGA Curve: Analyze the mass loss as a function of temperature. The initial mass loss should correspond to the loss of one water molecule per formula unit.
 - DSC Curve: Analyze the heat flow as a function of temperature to identify endothermic and exothermic events, such as dehydration and decomposition.

This protocol describes the procedure for obtaining the powder XRD pattern of **lead bromate** monohydrate to confirm its crystalline phase.

Instrument:

- Powder X-ray diffractometer with Cu K α radiation.

Procedure:

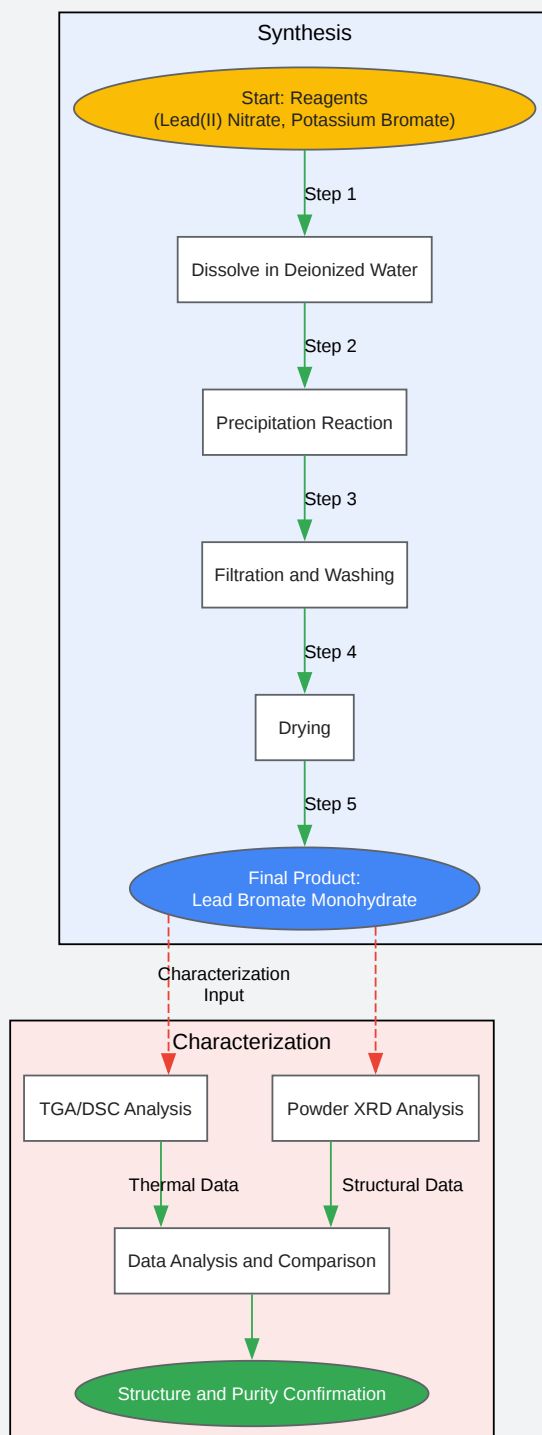
- Sample Preparation:
 - Grind a small amount of the **lead bromate** monohydrate sample to a fine powder using an agate mortar and pestle.^{[5][6]}

- Mount the powdered sample onto a zero-background sample holder. Ensure the sample surface is flat and level with the holder.[5]
- Instrumental Parameters:
 - Radiation: Cu K α ($\lambda = 1.5406 \text{ \AA}$)
 - Voltage and Current: 40 kV and 40 mA
 - Scan Range (2θ): 10° to 80°
 - Step Size: 0.02°
 - Scan Speed: $2^\circ/\text{min}$
- Data Analysis:
 - Compare the obtained diffraction pattern with standard diffraction databases (e.g., ICDD) to confirm the phase identity of the synthesized product.

Visualizations

As an inorganic salt, **lead bromate** monohydrate is not involved in biological signaling pathways. However, a logical workflow for its synthesis and characterization is highly relevant for the target audience.

Synthesis and Characterization Workflow for Lead Bromate Monohydrate



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Caption: Workflow for the synthesis and characterization of **lead bromate** monohydrate.

Safety Information

Lead and its compounds are toxic and should be handled with appropriate safety precautions. Wear personal protective equipment, including gloves, safety glasses, and a lab coat. All procedures should be performed in a well-ventilated fume hood. Dispose of all lead-containing waste according to institutional and local regulations. Pure **lead bromate** is noted to be less dangerous than when prepared from lead acetate and an alkali bromate, as the latter may detonate upon heating or friction due to occluded acetate.[3]

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